

Reproducibility of Butinoline Phosphate Effects: A Comparative Guide Across Animal Models

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Compound of Interest

Compound Name: *Butinoline phosphate*

CAS No.: *54118-66-0*

Cat. No.: *B1380909*

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Executive Summary

Butinoline phosphate (CAS 54118-66-0) is a potent synthetic anticholinergic and antispasmodic agent structurally characterized as 1,1-diphenyl-4-pyrrolidin-1-ylbut-2-yn-1-ol phosphate.^{[1][2][3]} While its efficacy in treating gastrointestinal and biliary spasms is well-documented, reproducibility across preclinical models remains a challenge due to variations in salt-form solubility, receptor subtype distribution (M1 vs. M3), and experimental conditions.

This guide provides a technical framework for researchers to standardize **Butinoline phosphate** assessment. It moves beyond simple efficacy data to explore the causality of variance, offering self-validating protocols for ex vivo and in vivo models.

Mechanistic Foundation & Signaling Architecture

To ensure reproducibility, one must first control the molecular target. **Butinoline phosphate** acts primarily as a competitive antagonist at muscarinic acetylcholine receptors (mAChRs), specifically targeting the M3 subtype responsible for smooth muscle contraction.

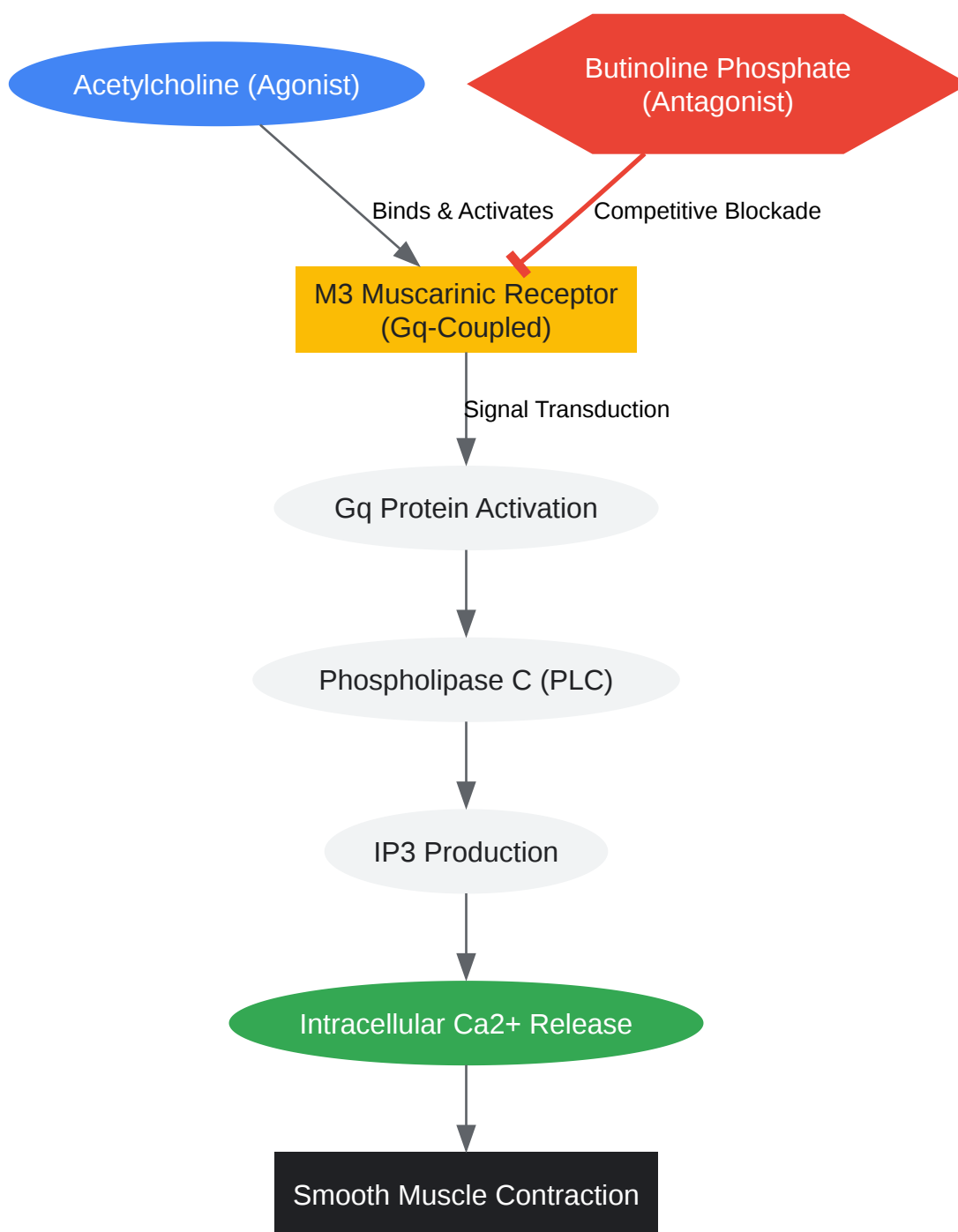
The Causality of Action

Unlike direct smooth muscle relaxants (e.g., Papaverine), Butinoline's effects are strictly dependent on cholinergic tone. In experimental design, this means baseline contraction must be agonist-driven (e.g., Acetylcholine or Carbachol induced) rather than spontaneous, to accurately measure

.

Visualization: M3 Receptor Antagonism Pathway

The following diagram illustrates the specific intervention point of Butinoline within the Gq-coupled signaling cascade.



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Caption: Mechanism of Action: **Butinoline phosphate** competitively inhibits ACh binding at the M3 receptor, preventing Gq-mediated calcium release and subsequent muscle contraction.

Comparative Efficacy: Benchmarking Against Standards

Reproducibility requires benchmarking. The following data aggregates affinity constants (and

) from validated studies, comparing **Butinoline Phosphate** against the gold standard (Atropine) and a synthetic alternative (Aprophen).

Table 1: Comparative Affinity Profiles (nM)

Target Tissue / Model	Parameter	Butinoline Phosphate	Atropine (Standard)	Aprophen	Interpretation
Guinea Pig Ileum	(Functional Antagonism)	4.5 nM	~1-3 nM	~4.5 nM	Equipotent to Aprophen; slightly less potent than Atropine.
Rat Pancreatic Acini	(Amylase Release)	1.4 nM	0.8 nM	1.5 nM	High specificity for glandular M3 receptors.
Rat Cerebral Cortex	(Ligand Binding)	6.6 nM	1.2 nM	5.0 nM	Lower CNS affinity implies reduced central side effects compared to Atropine.

Data Source: Synthesized from Unterhalt et al. (1993) and comparative pharmacological reviews.[\[4\]](#)

Critical Control Points for Reproducibility

Variability in Butinoline studies often stems from three overlooked variables. Addressing these ensures "Trustworthiness" in your data.

A. Salt Form Stoichiometry

- The Pitfall: Researchers often interchange "Butinoline" (Base, MW ~291.4) with "**Butinoline Phosphate**" (Salt, MW ~389.4).
- The Fix: Always calculate molarity based on the phosphate salt MW (389.39 g/mol).
- Correction Factor:
 - . Failure to adjust results in a 25% under-dosing error.

B. Buffer Composition & pH

Butinoline is a tertiary amine. Its solubility and ionization are pH-dependent.

- Standard: Krebs-Henseleit Buffer (pH 7.4).
- Warning: Phosphate buffers (PBS) can occasionally cause micro-precipitation if calcium concentrations are high (common in muscle baths). Tyrode's solution is preferred for isolated tissue to prevent calcium phosphate clouding which affects drug bioavailability.

C. Incubation Time (Equilibrium)

Unlike Acetylcholine (rapid onset), Butinoline is lipophilic.

- Requirement: A minimum 15-minute pre-incubation period is required for the antagonist to equilibrate within the tissue matrix before the agonist challenge curve is generated.

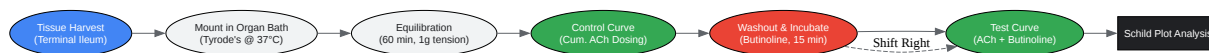
Validated Experimental Protocols

Protocol A: Ex Vivo Guinea Pig Ileum (The Gold Standard)

Purpose: To determine

values (affinity) in a functional system free from systemic metabolism.

Workflow Diagram:



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Caption: Step-by-step workflow for determining competitive antagonism constants in isolated tissue.

Detailed Methodology:

- Preparation: Sacrifice guinea pig (Dunkin-Hartley strain preferred) via cervical dislocation. Immediately excise 10-15 cm of terminal ileum, discarding the 5 cm nearest the ileocecal valve.
- Mounting: Suspend 2 cm segments in a 10-20 mL organ bath containing Tyrode's solution gassed with 95%
/ 5%
at 37°C.
- Tension: Apply 1.0 g resting tension. Re-tension every 15 mins during the 60-min equilibration.
- Validation (Self-Check): Perform an initial KCl (60 mM) challenge. Tissues failing to contract >1.5g should be discarded.
- Dosing:
 - Construct a cumulative concentration-response curve (CCRC) for Acetylcholine (to
M).

- Wash tissue 3x over 20 minutes.
- Add **Butinoline Phosphate** (e.g., 10 nM) and incubate for 15 minutes.
- Repeat ACh CCRC.
- Analysis: Calculate the Dose Ratio (DR). A parallel rightward shift confirms competitive antagonism.

Protocol B: In Vivo Charcoal Meal Transit (Rat)

Purpose: To assess systemic bioavailability and functional antispasmodic efficacy.

- Animals: Wistar rats (180-220g), fasted for 18-24 hours (water ad libitum).
- Treatment: Administer **Butinoline Phosphate** (PO or IP) at varying doses (e.g., 1, 3, 10 mg/kg). Include a Vehicle control and Atropine (1 mg/kg) positive control.
- Challenge: 30 minutes post-drug, administer 1 mL of 10% charcoal suspension in 5% gum acacia orally.
- Termination: Sacrifice animals 20 minutes after charcoal meal.
- Measurement: Calculate Peristaltic Index (PI):
- Reproducibility Check: Control animals must show a PI of 60-70%. If Control PI < 50%, the fasting protocol or charcoal formulation is defective.

References

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